

Identified Application of Fungisterol

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Fungisterol

CAS No.: 516-78-9

Cat. No.: S631636

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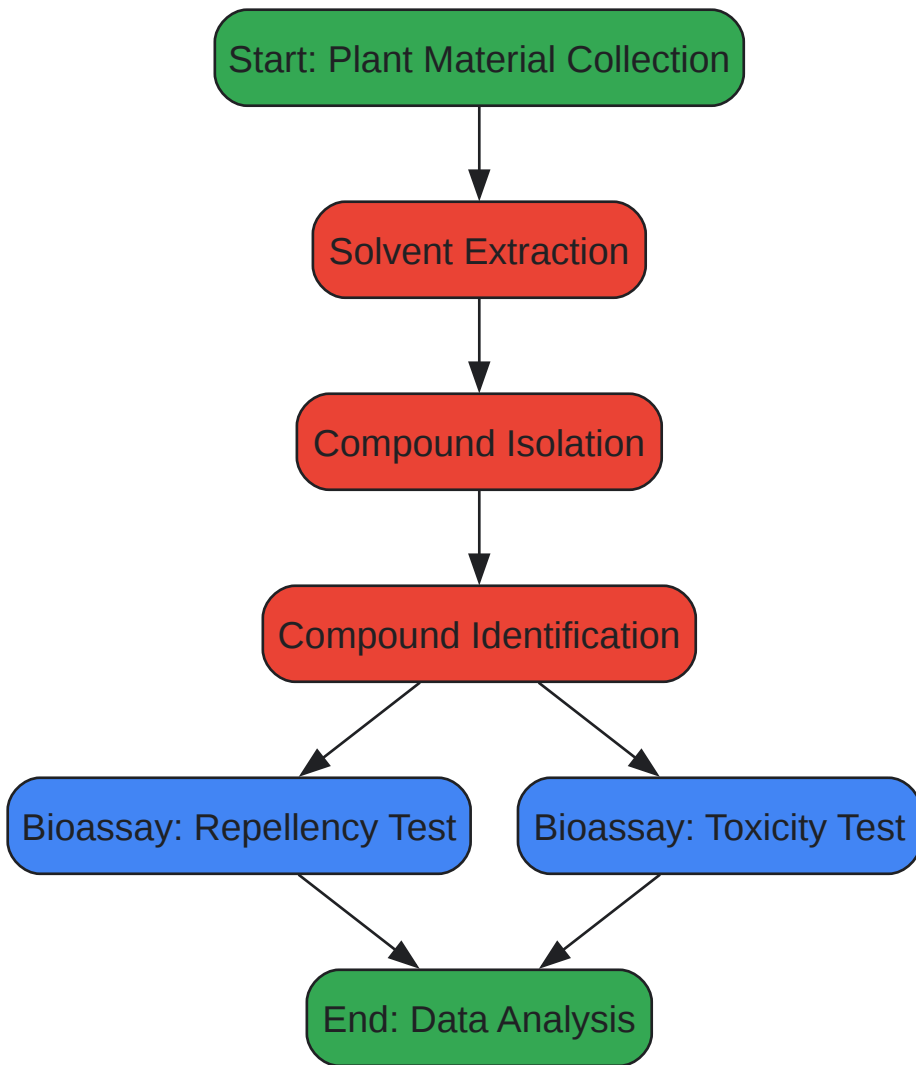
The table below summarizes the key details from a study that investigated the bioactivity of **fungisterol**.

Aspect	Description
Source	Isolated from the dichloromethane extract of <i>Commiphora africana</i> resin [1].
Reported Activity	Insecticidal activity against bed bugs (<i>Cimex lectularius</i> Linnaeus) [1].

| **Key Findings** | • **Repellency:** 75% repellency against bed bugs, a result not significantly different from the positive control (Neocidol) [1]. • **Toxicity:** Exhibited toxicity with a reported **LC50 of 25.73 mg/L** after 24 hours of exposure [1]. |

Experimental Workflow for Bioactivity Testing

The study provides a general workflow for testing the repellency and toxicity of isolated compounds, which can serve as a foundational protocol.



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Detailed Protocol: Insecticidal Bioassay

This protocol is adapted from the methodologies described in the identified study [1].

1. Sample Preparation

- Isolate and purify **fungisterol** from plant material using techniques like column chromatography.
- Dissolve the purified **fungisterol** in a suitable solvent (e.g., acetone) to create stock solutions. Prepare serial dilutions for dose-response testing.

2. Repellency Assay (Filter Paper Method)

- **Setup:** Use a Petri dish lined with filter paper. One half of the filter paper is treated with 2 mL of the **fungisterol** solution, while the other half is treated with 2 mL of pure solvent (control).
- **Procedure:** Introduce test insects (e.g., 10 bed bugs) along the midline separating the treated and untreated halves.
- **Data Collection:** After a set period (e.g., 5 minutes), record the number of insects present on each half of the paper.
- **Calculation:** Calculate the percentage repellency using the formula: **% Repellency = (C - T) / (C + T) * 100**, where **C** is the number of insects in the control half and **T** is the number in the treated half.

3. Toxicity Assay (Mortality Test)

- **Setup:** Treat filter papers by spraying them with a known volume (e.g., 2 mL) of **fungisterol** solutions at varying concentrations.
- **Procedure:** Introduce test insects into the containers holding the treated filter papers.
- **Data Collection:** After a specified exposure period (e.g., 24 hours), record the number of dead insects.
- **Analysis:** Use statistical software to calculate the lethal concentration (e.g., LC50) that kills 50% of the test population.

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References

1. Bio-active principles in Commiphora africana resin... | Research Square [researchsquare.com]

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